

IBr₃ brominated flame retardant semiconductor

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Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

Cat. No.: S1910029

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Current State of Knowledge on IBr₃

The search results confirm that IBr₃ is recognized as an interhalogen compound with the chemical formula IBr₃ and exists as a dark brown liquid [1]. Its applications are noted in two areas:

- **Flame Retardant:** It can be used as a brominated flame retardant in the production of semiconductors, although this specific use is marked as "dubious" in one source, indicating a need for verification [1].
- **Dry Etching:** It is also applicable in dry etching processes, which is a key step in semiconductor manufacturing [1] [2].

Unfortunately, none of the search results provide the detailed properties, synthesis methods, or application protocols needed to create a full set of application notes.

A Path Forward for Your Research

Given the lack of specific information on IBr₃, here are some suggestions for how you might proceed with your research.

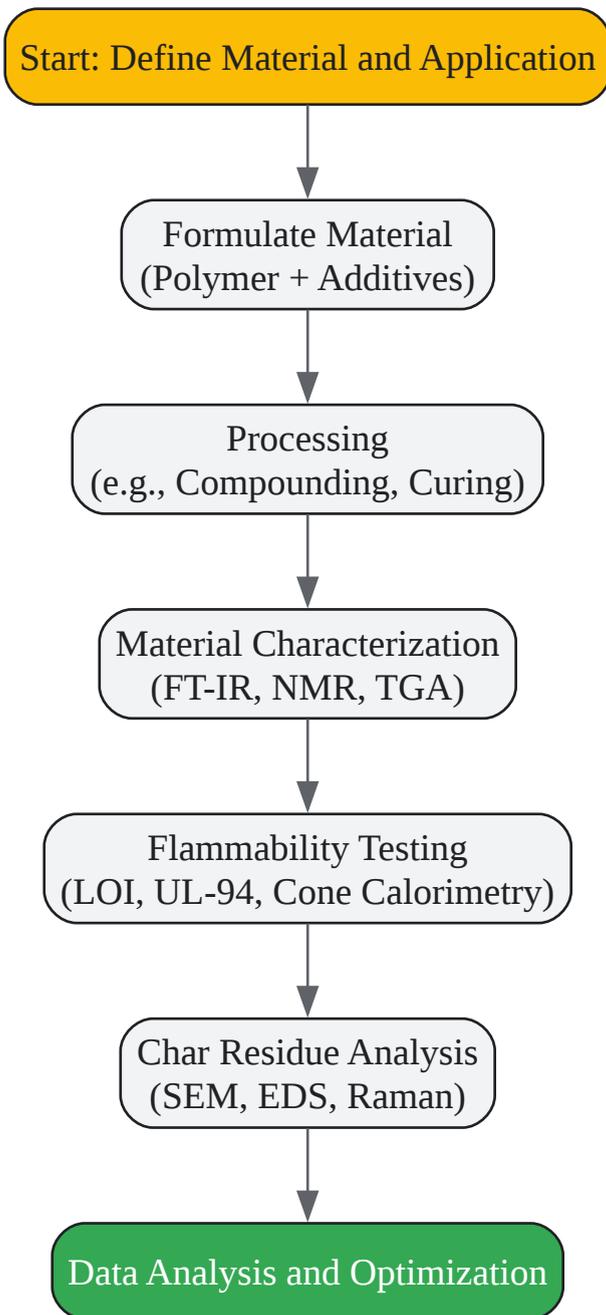
1. Broaden Your Search Strategy The field of flame retardants, especially for semiconductors, is advanced. The search results indicate that current research heavily focuses on formulations that are more complex than single molecules.

- **Explore Other Brominated Retardants:** You may find more extensive data on other brominated compounds. The table below summarizes a few mentioned in the search results, though detailed protocols for these were also not available [3].

Compound Name	Primary Applications Mentioned
Tetrabromobisphenol A (TBBPA)	Epoxy, polycarbonate resins, ABS plastics [3].
Decabromodiphenyl Ether (DeBDE)	HIPS, thermoplastics, textiles [3].
Hexabromocyclododecane (HBCD)	Polystyrene foam, textiles, polymer coatings [3].
Brominated Epoxy Resin (BER)	Cited as a leading polymeric brominated flame retardant [2].

- **Investigate Intumescent Systems:** Modern research, as seen in the search results, often explores **intumescent flame retardant (IFR)** systems. These are typically composed of multiple components, such as an acid source (e.g., Ammonium Polyphosphate), a carbon source, and a blowing agent, which work together to form a protective, expanded char layer when exposed to heat [4] [5].
- **Use Specific Technical Databases:** To find the detailed application notes you need, searching in specialized scientific databases like IEEE Xplore, ScienceDirect, or the ACS Publications website using precise terms like "halogenated etchants in semiconductor fabrication" or "vapor phase etching protocols" may yield more technical papers.

2. Conceptual Workflow for Flame Retardant Research While a specific protocol for IBr_3 cannot be provided, the following diagram outlines a general experimental workflow for evaluating a flame retardant in a polymer system, based on common methodologies in the field [4] [5].



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Diagram Title: General Workflow for Flame Retardant Evaluation

This workflow illustrates the key stages, from preparing the material with the flame retardant additive to a final analysis of its performance and the protective char layer it forms [4] [5].

Important Safety Notice

If you plan to work with IBr_3 in a laboratory setting, please note that one source classifies it as **Dangerous** according to GHS labeling, with the specific hazard statement **H314**, indicating it causes severe skin burns and eye damage [1]. Appropriate safety precautions are essential.

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